

Personal protective equipment for handling DT-061

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Compound of Interest

Compound Name: DT-061

Cat. No.: B607218

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Essential Safety and Handling Guide for DT-061

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety, and logistical information for the handling and disposal of **DT-061**. The following procedures are based on standard laboratory safety protocols for chemical compounds.

DT-061 is an orally bioavailable activator of protein phosphatase 2A (PP2A) used in cancer research.^[1] While a specific Safety Data Sheet (SDS) for **DT-061** indicates it is not classified as a hazardous substance or mixture, it is crucial to handle it with care to avoid inhalation, and contact with skin and eyes.^[2] Standard laboratory procedures recommend the use of personal protective equipment and adequate ventilation when handling chemical powders.

Personal Protective Equipment (PPE)

To ensure the safe handling of **DT-061**, the following personal protective equipment is recommended.

Protection Type	Recommended PPE	Specifications
Eye Protection	Safety glasses or goggles	Should be worn at all times in the laboratory.
Hand Protection	Disposable nitrile gloves	Check for tears or holes before use.
Body Protection	Laboratory coat	Should be fully buttoned.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood	To minimize inhalation of the powder.

Operational Plans

Handling:

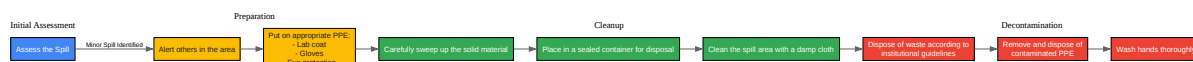
- Avoid creating dust when handling the solid powder form of **DT-061**.
- Use in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.

Spill Response Plan

In the event of a **DT-061** spill, follow these steps to ensure safe cleanup.

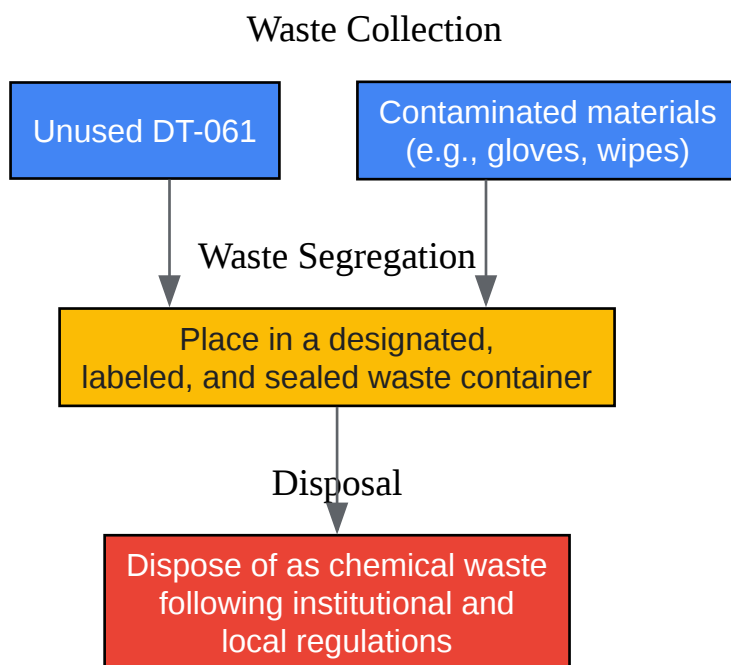


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DT-061 Spill Cleanup Workflow

Disposal Plan

Proper disposal of **DT-061** waste is essential to prevent environmental contamination and ensure laboratory safety.



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DT-061 Waste Disposal Plan

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. images.thdstatic.com [images.thdstatic.com]
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